

Application Notes and Protocols for NU7441 as a Radiosensitizer

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Compound of Interest

Compound Name: NU-7163

Cat. No.: B15621861

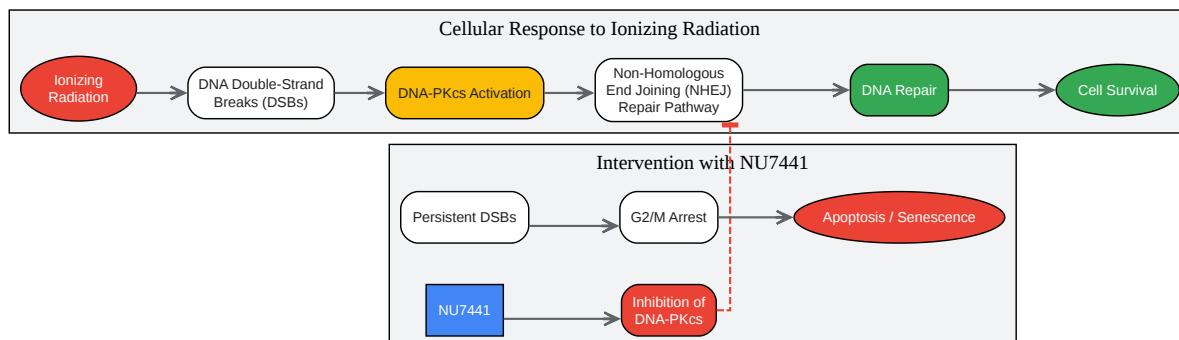
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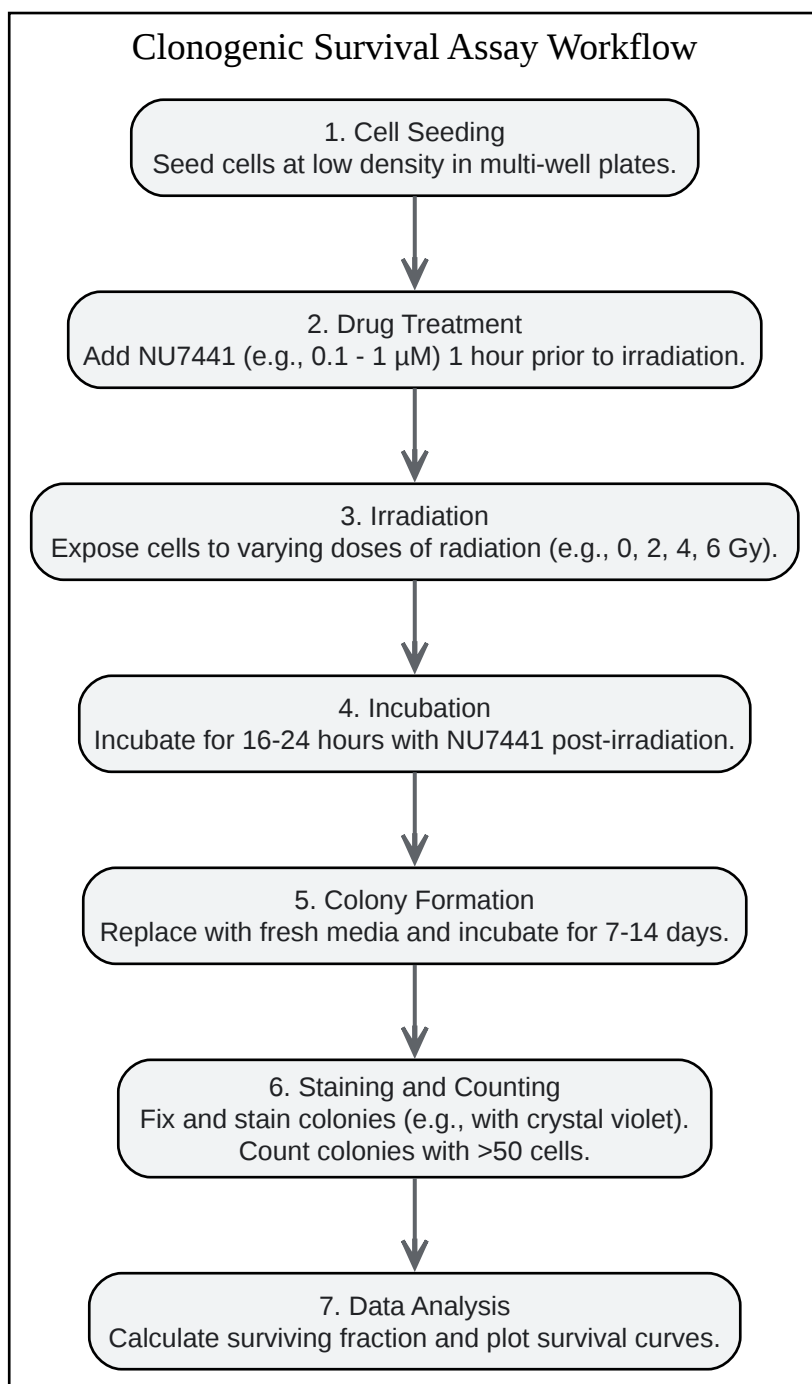
For Researchers, Scientists, and Drug Development Professionals

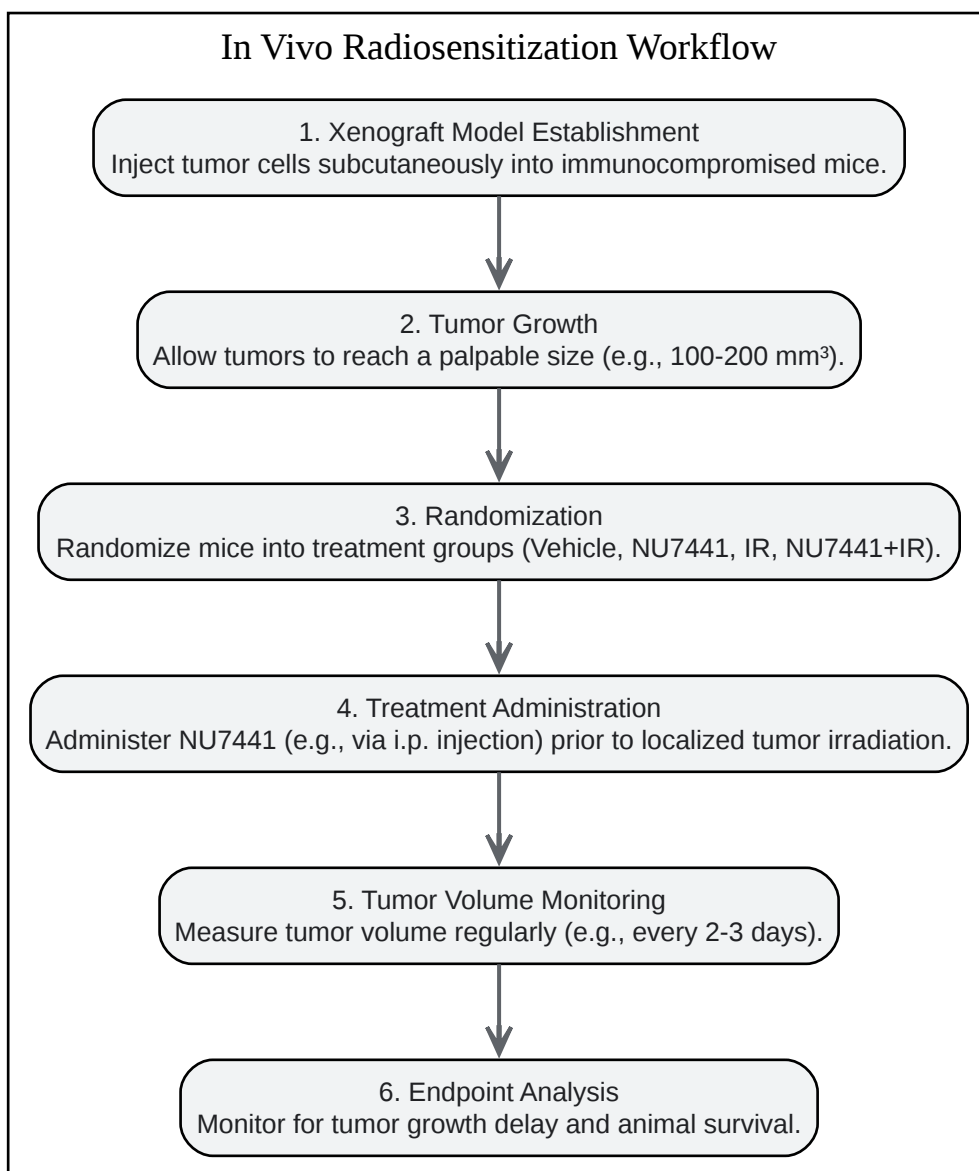
These application notes provide a comprehensive overview and detailed protocols for utilizing NU7441 as a potent radiosensitizer in cancer research. NU7441 is a highly specific and potent inhibitor of the catalytic subunit of DNA-dependent protein kinase (DNA-PKcs), a key enzyme in the non-homologous end joining (NHEJ) pathway for DNA double-strand break (DSB) repair. By inhibiting DNA-PK, NU7441 effectively sensitizes cancer cells to the cytotoxic effects of ionizing radiation (IR).

Mechanism of Action

Ionizing radiation induces various forms of DNA damage, with DSBs being the most lethal. The NHEJ pathway is a major mechanism for repairing these breaks. NU7441 competitively inhibits the ATP-binding site of DNA-PKcs, preventing the autophosphorylation required for its kinase activity.^{[1][2]} This inhibition blocks the subsequent ligation of the broken DNA ends, leading to the persistence of DSBs.^{[3][4]} The accumulation of unrepaired DSBs triggers prolonged cell cycle arrest, primarily at the G2/M checkpoint, and ultimately leads to apoptotic or senescent cell death.^{[5][6][7]}







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